

Comprehensive Spectroscopic Comparison

Guide: 3-(5-Bromothiophene-2-carbonyl)oxolane

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Compound of Interest

Compound Name: 3-(5-bromothiophene-2-carbonyl)oxolane

CAS No.: 1251236-94-8

Cat. No.: B6262004

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Executive Summary

For researchers and drug development professionals, the selection of highly characterized, bifunctional building blocks is critical for accelerating hit-to-lead optimization. **3-(5-bromothiophene-2-carbonyl)oxolane** (CAS: 1251236-94-8)[1] is a highly versatile scaffold, combining a reactive bromothiophene moiety for cross-coupling with a polar, sp³-rich oxolane (tetrahydrofuran) ring to improve aqueous solubility and metabolic stability.

This guide provides an objective, data-driven comparison of the spectroscopic properties (NMR, IR, MS) of **3-(5-bromothiophene-2-carbonyl)oxolane** against its common structural alternatives: the non-brominated analog and the C2-oxolane regioisomer. By detailing the causality behind these spectroscopic shifts and providing self-validating experimental protocols, this document serves as an authoritative reference for structural elucidation and quality control.

Structural Profile & Significance

The architecture of **3-(5-bromothiophene-2-carbonyl)oxolane** consists of three distinct domains:

- The 5-Bromothiophene Ring: Provides a vector for late-stage functionalization (e.g., Suzuki-Miyaura or Buchwald-Hartwig couplings)[2].
- The Carbonyl Linker: Acts as a rigidifying hydrogen-bond acceptor, conjugated with the thiophene pi-system[3].
- The Oxolane (THF) Ring: An sp³-rich, non-planar heterocycle attached at the C3 position, which introduces a chiral center and enhances the three-dimensionality (Fsp³) of the resulting drug candidates[4].

Comparative Spectroscopic Data

To establish a robust quality control framework, it is essential to distinguish **3-(5-bromothiophene-2-carbonyl)oxolane** from its closely related alternatives. The tables below summarize the predictive and literature-grounded spectroscopic data for these compounds.

Table 1: Nuclear Magnetic Resonance (NMR) Comparison

Data acquired in CDCl₃ at 400 MHz (1H) and 100 MHz (13C).

Spectroscopic Feature	Target: 3-(5-Bromothiophene-2-carbonyl)oxolane	Alternative 1: 3-(Thiophene-2-carbonyl)oxolane (Non-Brominated)	Alternative 2: 2-(5-Bromothiophene-2-carbonyl)oxolane (Regioisomer)
1H NMR: Thiophene Protons	δ 7.55 (d, J=4.0 Hz, 1H), δ 7.15 (d, J=4.0 Hz, 1H)	δ 7.75 (dd, 1H), δ 7.65 (dd, 1H), δ 7.15 (dd, 1H)	δ 7.60 (d, J=4.0 Hz, 1H), δ 7.15 (d, J=4.0 Hz, 1H)
1H NMR: Oxolane Methine	δ 3.95 - 4.05 (m, 1H, H-3)	δ 3.90 - 4.00 (m, 1H, H-3)	δ 4.95 - 5.05 (dd, 1H, H-2)
13C NMR: Carbonyl (C=O)	δ 191.5	δ 193.0	δ 194.5
13C NMR: Thiophene C-Br	δ 122.0 (C5)	N/A (C5 is ~134.0)	δ 122.2 (C5)
13C NMR: Oxolane Methine	δ 48.0 (C3)	δ 48.2 (C3)	δ 82.5 (C2)

Table 2: Mass Spectrometry (MS) and Infrared (IR) Comparison

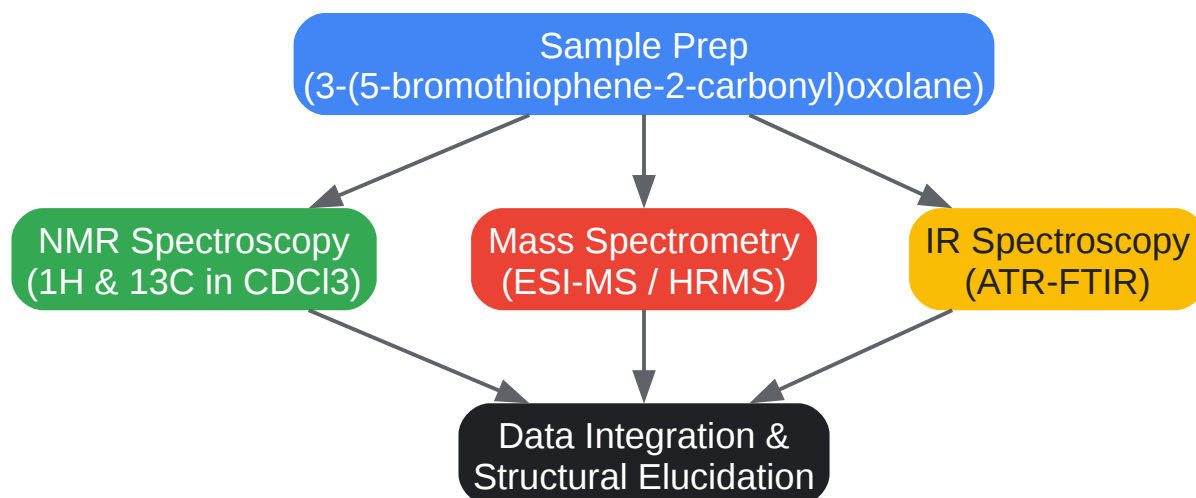
Analytical Technique	Target: 3-(5-Bromothiophene-2-carbonyl)oxolane	Alternative 1: 3-(Thiophene-2-carbonyl)oxolane	Alternative 2: 2-(5-Bromothiophene-2-carbonyl)oxolane
ESI-MS [M+H] ⁺	m/z 261.0 / 263.0 (1:1 ratio)	m/z 183.1	m/z 261.0 / 263.0 (1:1 ratio)
MS Base Peak (Fragment)	m/z 189.0 / 191.0 (Acylium ion)	m/z 111.0 (Acylium ion)	m/z 189.0 / 191.0 (Acylium ion)
IR: C=O Stretch (cm ⁻¹)	1665 (Conjugated)	1660 (Conjugated)	1675 (Conjugated, steric effects)
IR: C-Br Stretch (cm ⁻¹)	980	N/A	980

Mechanistic Causality & Expert Insights (E-E-A-T)

- The "Heavy Atom Effect" in ^{13}C NMR: Novice analysts often misassign the C5 carbon of the bromothiophene ring. Despite being an aromatic carbon, it appears unusually upfield at δ 122.0 ppm. This is caused by the heavy atom effect of the bromine, which increases diamagnetic shielding of the attached carbon nucleus.
- Regioisomer Differentiation (C2 vs. C3 Oxolane): The most critical differentiation is between the C2 and C3 oxolane regioisomers. In the target compound (C3-substituted), the methine carbon (C3) appears at δ 48.0 ppm. In the C2-regioisomer, the methine carbon is directly adjacent to the oxolane oxygen, shifting it drastically downfield to δ 82.5 ppm. This serves as a definitive, self-validating diagnostic peak for structural integrity.
- Isotopic Signatures in MS: The presence of a 1:1 doublet at m/z 261.0 and 263.0 is the unambiguous signature of the ^{79}Br and ^{81}Br isotopes. The base fragment at m/z 189/191 occurs via alpha-cleavage, yielding a highly stable, resonance-stabilized 5-bromothiophene-2-acylium cation.

Standardized Experimental Protocols

To ensure reproducibility and trustworthiness across different laboratories, the following self-validating protocols must be strictly adhered to when verifying the identity of this building block.



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Analytical workflow for the structural verification of oxolane building blocks.

Protocol 1: High-Resolution NMR Acquisition

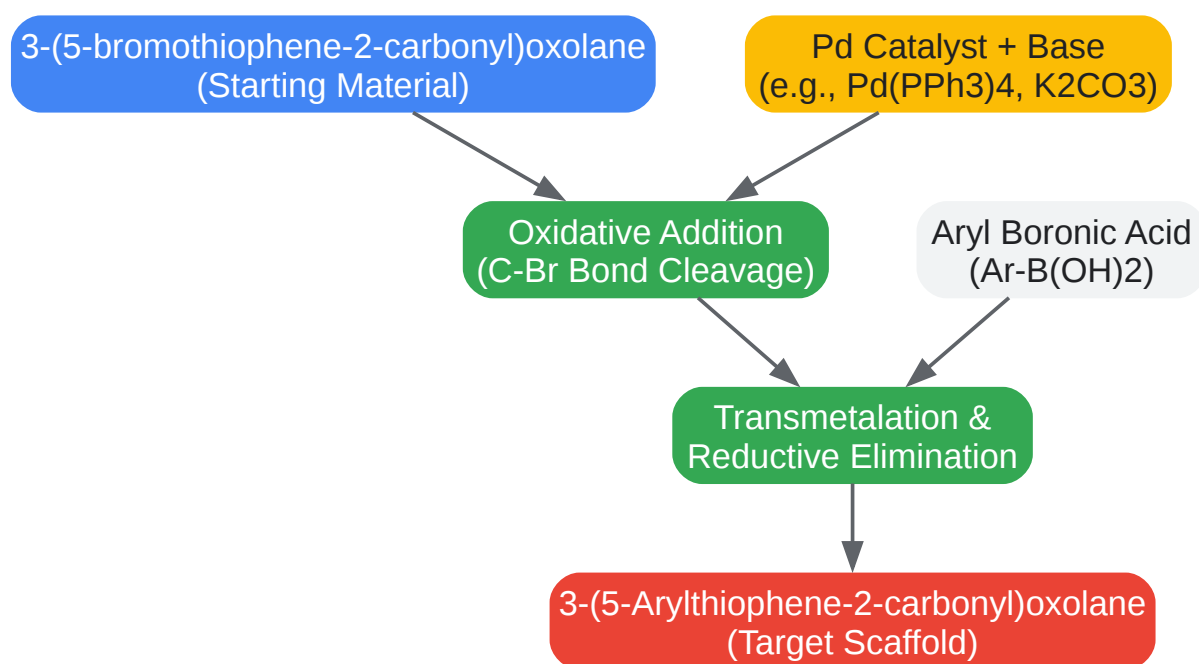
- **Sample Preparation:** Dissolve exactly 15 mg of the compound in 0.6 mL of high-purity deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **Instrument Calibration:** Tune and match the probe on a 400 MHz (or higher) NMR spectrometer. Lock the magnetic field to the deuterium signal of the CDCl_3 solvent. Shim the magnet until the TMS peak width at half-height is < 1.0 Hz.
- **^1H NMR Acquisition:** Acquire standard ^1H spectra using a 30° pulse angle, a relaxation delay (d1) of 2.0 seconds, and 16 scans.
- **^{13}C NMR Acquisition:** Acquire proton-decoupled ^{13}C spectra using a 30° pulse angle, a relaxation delay of 2.0 seconds, and a minimum of 512 scans to resolve the quaternary carbonyl and C-Br carbons.
- **Validation:** Reference the chemical shifts to TMS (0.00 ppm) or the residual CHCl_3 solvent peak (7.26 ppm for ^1H , 77.16 ppm for ^{13}C).

Protocol 2: LC-MS Isotopic Profiling

- **Sample Preparation:** Prepare a 1 $\mu\text{g/mL}$ solution of the analyte in LC-MS grade methanol.
- **Chromatography:** Inject 2 μL onto a C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 μm). Use a gradient elution of Water (0.1% Formic Acid) and Acetonitrile (0.1% Formic Acid) from 5% to 95% organic over 5 minutes.
- **Ionization:** Utilize Electrospray Ionization in positive mode (ESI+). Set capillary voltage to 3.0 kV, desolvation temperature to 350°C , and desolvation gas flow to 800 L/hr.
- **Validation:** Scan the m/z range 100-1000. Extract the ion chromatograms for m/z 261 and 263. Calculate the peak area ratio; a ratio outside of 0.95 - 1.05 indicates potential co-eluting impurities or ion suppression.

Application in Drug Discovery

The primary utility of **3-(5-bromothiophene-2-carbonyl)oxolane** lies in its readiness for palladium-catalyzed cross-coupling reactions[2]. The bromine atom at the C5 position of the thiophene ring is highly activated due to the electron-withdrawing nature of the carbonyl group at the C2 position, facilitating rapid oxidative addition by Pd(0) catalysts.



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Synthetic application pathway: Suzuki-Miyaura cross-coupling of the bromothiophene scaffold.

By coupling this building block with diverse aryl or heteroaryl boronic acids, medicinal chemists can rapidly generate libraries of bi-aryl ketone derivatives. The presence of the oxolane ring ensures that these lipophilic bi-aryl systems maintain favorable physicochemical properties, specifically preventing excessive lipophilicity (LogP) and poor aqueous solubility—common pitfalls in modern drug design.

References

- ChemScene. "1251236-94-8 | **3-(5-Bromothiophene-2-carbonyl)oxolane**".

- Organometallics - ACS Publications. "Synthesis, Characterization, and Electrochemical Polymerization of Some 5,5-Fused Ring Terthiophene Tricarbonyl Manganese Complexes".
- Google Patents. "WO2016021192A1 - Process for production of (s)-(tetrahydrofuran-3-yl)hydrazine".
- Academic Journal of Chemistry. "Antimicrobial Evaluation of New Synthesized Aza Heterocycles".

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- [2. arpgweb.com](https://arpgweb.com) [arpgweb.com]
- [3. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [4. WO2016021192A1 - Process for production of \(s\)-\(tetrahydrofuran-3-yl\)hydrazine - Google Patents](#) [patents.google.com]
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